

Application Notes and Protocols: Pentaerythritol Tetraoleate in Rolling Element Bearing Lubrication

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Compound of Interest

Compound Name: Pentaerythritol tetraoleate

Cat. No.: B107224

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These application notes provide a comprehensive overview of the use of **Pentaerythritol Tetraoleate** (PETO) as a lubricant for rolling element bearings. This document details its physicochemical properties, tribological performance, and includes relevant experimental protocols.

Introduction to Pentaerythritol Tetraoleate (PETO)

Pentaerythritol Tetraoleate (PETO) is a synthetic ester lubricant known for its excellent thermal stability, high viscosity index, and biodegradability.^{[1][2][3]} It is synthesized from a polyol (pentaerythritol) and oleic acid, a monounsaturated fatty acid.^{[4][5]} These characteristics make it a promising candidate for high-performance lubrication applications, particularly in environmentally sensitive areas. PETO is a viscous, clear to pale yellow liquid at room temperature and is soluble in organic solvents but not in water.^{[1][6]} Its high flash point and low volatility contribute to its suitability for use in high-temperature applications.^{[1][4]}

Physicochemical Properties of Pentaerythritol Tetraoleate

The following table summarizes the key physicochemical properties of PETO, which are critical for its function as a lubricant in rolling element bearings.

Property	Value	Units	References
Molecular Formula	C77H140O8	-	[7]
Molecular Weight	1193.9	g/mol	[7]
Appearance	Clear, pale yellow viscous liquid	-	[1][6]
Kinematic Viscosity @ 40 °C	60 - 70	mm ² /s	[4][5]
Kinematic Viscosity @ 100 °C	11.5 - 13.5	mm ² /s	[4][5]
Viscosity Index	≥ 175	-	[4][5]
Flash Point (COC)	≥ 270	°C	[4][5]
Pour Point	≤ -20	°C	[4][5]
Acid Value	≤ 5.0	mg KOH/g	[4][5]
Saponification Value	≥ 175	mg KOH/g	[4][5]
Biodegradability	Readily biodegradable	-	[1][3]

Tribological Performance of Pentaerythritol Tetraoleate

The tribological performance of a lubricant is a critical indicator of its ability to reduce friction and wear between interacting surfaces in a rolling element bearing. The following data has been compiled from standard tribological tests.

Four-Ball Wear Test Data

The four-ball test (ASTM D4172) is a standard method for evaluating the wear-preventive characteristics of lubricating fluids.

Lubricant	Test Conditions	Average Wear Scar Diameter (mm)	Coefficient of Friction
Pentaerythritol Tetraoleate (PETO)	40 kg load, 1200 rpm, 75 °C, 60 min	Data not available in search results	Data not available in search results
PETO-based Calcium Complex Grease	40 kg load, 1200 rpm, 75 °C, 60 min	Reduction of 10.6% vs. mineral oil grease	Reduction of 19.8% vs. mineral oil grease

Note: Specific quantitative data for neat PETO in four-ball tests was not available in the search results. The data for the PETO-based grease indicates a significant improvement in anti-wear and friction-reducing properties compared to conventional mineral oil-based grease.

Experimental Protocols

Detailed methodologies for key experiments are provided below. These protocols can be adapted to evaluate the performance of PETO in rolling element bearing applications.

Protocol 1: Four-Ball Wear Test (based on ASTM D4172)

Objective: To determine the wear-preventive characteristics of PETO under sliding contact conditions.

Apparatus: Four-Ball Wear Test Machine.

Materials:

- Test Lubricant: **Pentaerythritol Tetraoleate** (PETO)
- Test Balls: AISI E-52100 steel balls, 12.7 mm in diameter, Grade 25.
- Solvents for cleaning: n-heptane, isopropanol.

Procedure:

- Thoroughly clean the four steel balls, test cup, and lock ring with n-heptane followed by isopropanol.

- Place three clean balls in the test cup and secure them with the lock ring.
- Pour the test lubricant (PETO) into the cup to a level that covers the three stationary balls.
- Place the fourth ball in the chuck of the motor-driven spindle.
- Assemble the test cup onto the testing machine.
- Apply a load of 392 N (40 kgf) to the test balls.
- Start the motor and operate at a speed of 1200 ± 60 rpm for 60 ± 0.25 minutes.
- Maintain the lubricant temperature at 75 ± 2 °C.
- After the test, stop the motor, remove the load, and disassemble the test cup.
- Clean the three stationary balls and measure the diameter of the wear scars in two directions (parallel and perpendicular to the striations) using a microscope.
- Calculate the average wear scar diameter for the three balls.
- Record the coefficient of friction if the machine is equipped with a friction-measuring device.

Protocol 2: Rolling Element Bearing Performance Test (General Protocol based on FAG FE8 Test Rig)

Objective: To evaluate the performance of PETO in a rolling element bearing under controlled conditions, measuring friction, wear, and temperature.

Apparatus: FAG FE8 Bearing Test Rig or similar.

Test Bearing: Tapered roller bearing or cylindrical roller thrust bearing.

Procedure:

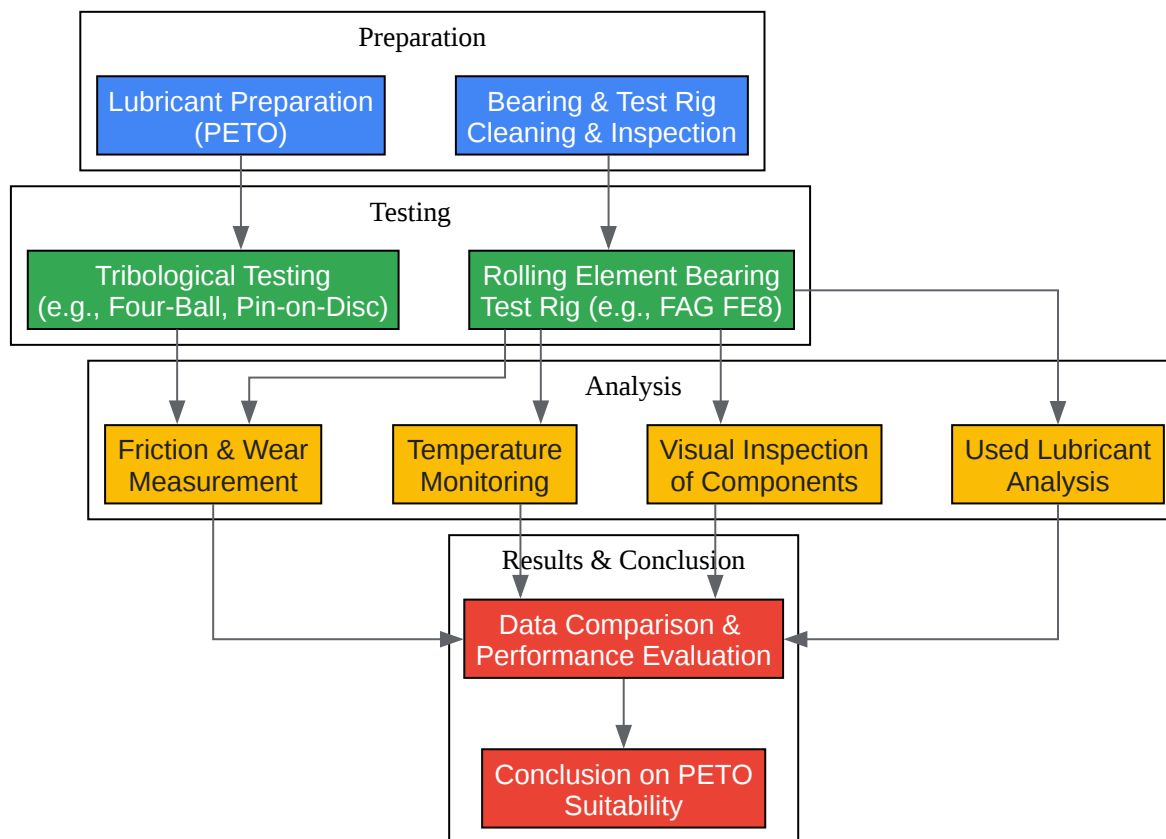
- Clean the test bearing and all components of the test head thoroughly.

- Measure the initial weight and dimensions of the bearing components (rollers, cages, washers).
- Install the test bearing into the test head.
- Introduce the test lubricant (PETO) into the lubrication system, ensuring the specified oil flow rate.
- Apply the specified axial and/or radial load to the bearing.
- Set the rotational speed of the test rig.
- Control and monitor the oil inlet temperature.
- Run the test for a predetermined duration (e.g., 500 hours).
- Continuously monitor and record the frictional torque, bearing temperature, and oil temperature.
- At the conclusion of the test, disassemble the test rig.
- Visually inspect the bearing components for any signs of wear, scuffing, or deposits.
- Clean and re-weigh the bearing components to determine the amount of wear.
- Analyze the used lubricant for any signs of degradation.

Note: Specific test parameters (load, speed, temperature, duration) should be selected based on the intended application of the rolling element bearing.

Visualizations

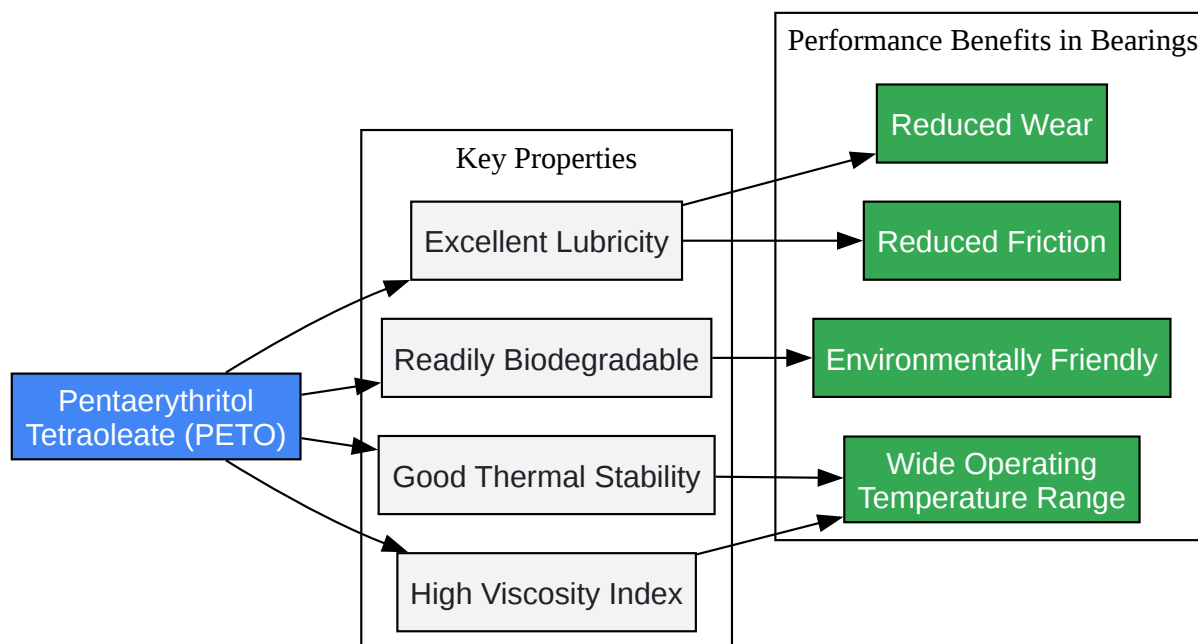
Experimental Workflow for Lubricant Evaluation



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Caption: Workflow for evaluating PETO as a rolling element bearing lubricant.

Key Properties of PETO for Bearing Lubrication



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Caption: Relationship between PETO's properties and its performance benefits.

Conclusion

Pentaerythritol Tetraoleate exhibits a range of physicochemical properties that make it a strong candidate for use as a lubricant in rolling element bearings. Its high viscosity index, excellent thermal stability, and inherent biodegradability offer potential advantages over conventional mineral oil-based lubricants. The available tribological data, although not specific to rolling element bearing test rigs, indicates good anti-wear and friction-reducing characteristics. Further testing using standardized bearing test rigs is recommended to fully quantify its performance and establish its suitability for specific high-performance rolling element bearing applications. The protocols provided herein offer a framework for conducting such evaluations.

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